

In-depth Technical Guide: Physicochemical Properties of 2,4-Dibromobenzene-1,3-diol

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Compound of Interest

Compound Name: 2,4-Dibromobenzene-1,3-diol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility data and relevant physicochemical properties of **2,4-Dibromobenzene-1,3-diol** (also known as 2,4-dibromoresorcinol). Due to the limited availability of specific quantitative data in publicly accessible literature, this guide also outlines a general experimental protocol for determining the solubility of this compound.

Core Compound Information

Parameter	Value	Source
IUPAC Name	2,4-dibromobenzene-1,3-diol	PubChem
Synonyms	2,4-dibromoresorcinol	PubChem
Molecular Formula	C ₆ H ₄ Br ₂ O ₂	PubChem
Molecular Weight	267.90 g/mol	PubChem
CAS Number	18011-67-1	PubChem

Solubility Data

A thorough search of scientific literature and chemical databases reveals a lack of specific quantitative solubility data for **2,4-Dibromobenzene-1,3-diol**. While qualitative descriptions

exist, precise numerical values for its solubility in various solvents at different temperatures are not readily available.

One source notes that 2,4-dibromoresorcinol is "very soluble" as a product of the conversion of 2,4-dihydroxy-3,5-dibromobenzoic acid.^[1] However, this description is not quantified.

For context, related compounds such as 2,4-dibromophenol are reported to be soluble in water, ethanol, ether, and benzene, and slightly soluble in carbon tetrachloride.^[2] The isomers of dibromobenzene are generally soluble in organic solvents and practically insoluble in water.^[3] These trends suggest that **2,4-Dibromobenzene-1,3-diol**, with its two hydroxyl groups, is likely to exhibit some solubility in polar organic solvents and potentially limited solubility in water, influenced by hydrogen bonding capabilities.

Table 1: Summary of Qualitative Solubility Information

Solvent	Qualitative Solubility	Notes
Water	Likely to have limited solubility	Based on general principles for substituted phenols.
Polar Organic Solvents (e.g., Ethanol, Methanol, Acetone)	Expected to be soluble	The hydroxyl groups should facilitate interaction with polar solvents.
Non-polar Organic Solvents (e.g., Chloroform, Benzene)	Expected to have some solubility	The dibrominated benzene ring contributes non-polar character. ^[1]

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of **2,4-Dibromobenzene-1,3-diol**, based on standard laboratory practices for organic compounds.

Objective: To quantitatively determine the solubility of **2,4-Dibromobenzene-1,3-diol** in various solvents at a specified temperature.

Materials:

- **2,4-Dibromobenzene-1,3-diol** (high purity)
- Selected solvents (e.g., water, ethanol, methanol, acetone, chloroform)
- Analytical balance
- Vials with screw caps
- Constant temperature bath or shaker incubator
- Filtration apparatus (e.g., syringe filters)
- Analytical instrumentation for quantification (e.g., UV-Vis spectrophotometer, HPLC)

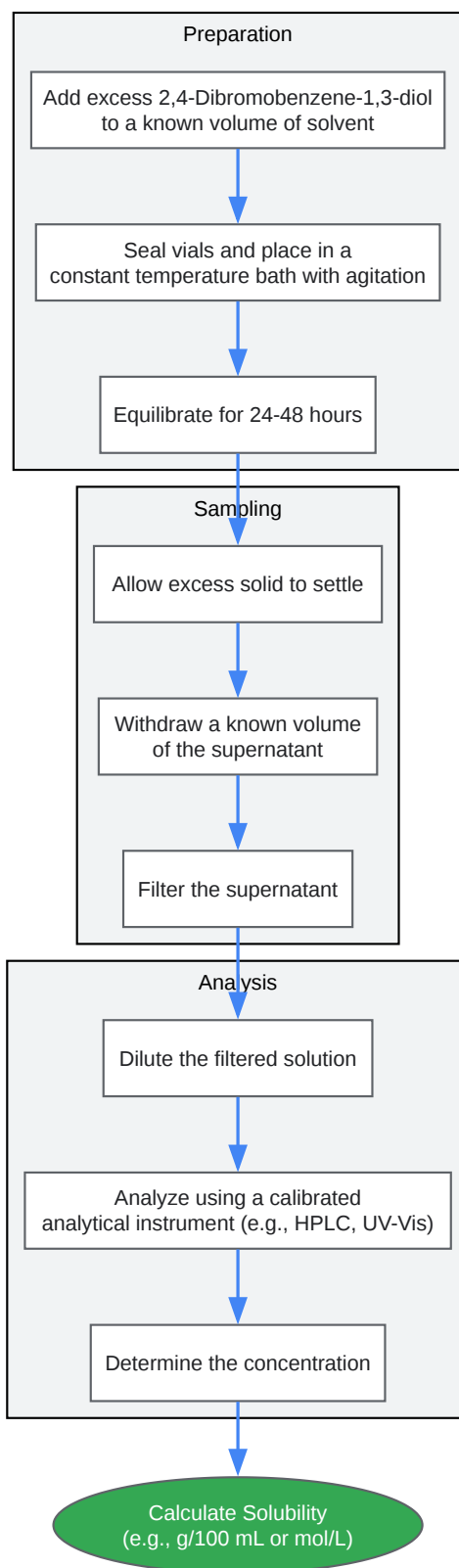
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **2,4-Dibromobenzene-1,3-diol** to a known volume of each solvent in separate vials.
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature bath and agitate for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Filtration:
 - After the equilibration period, allow the vials to stand undisturbed for a short time to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the collected supernatant through a syringe filter to remove any undissolved solid particles.
- Quantification:

- Dilute the filtered, saturated solution with the respective solvent to a concentration that falls within the linear range of the analytical instrument.
- Analyze the diluted solutions using a pre-calibrated analytical method (e.g., UV-Vis spectrophotometry at a predetermined λ_{max} or HPLC with a suitable detector) to determine the concentration of **2,4-Dibromobenzene-1,3-diol**.
- Calculation of Solubility:
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor.
 - Express the solubility in appropriate units, such as g/100 mL or mol/L.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of solubility.



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- To cite this document: BenchChem. [In-depth Technical Guide: Physicochemical Properties of 2,4-Dibromobenzene-1,3-diol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b103109#2-4-dibromobenzene-1-3-diol-solubility-data\]](https://www.benchchem.com/product/b103109#2-4-dibromobenzene-1-3-diol-solubility-data)

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